

purification 3-Aminopropanethiol vacuum distillation

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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Chemical Profile: 3-Aminopropanethiol

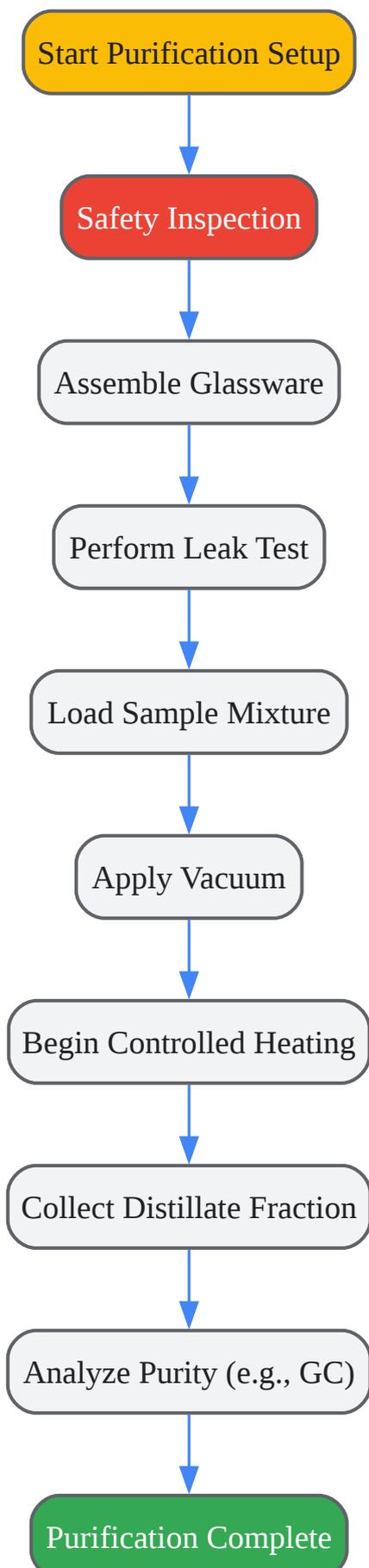
The table below summarizes the key physical properties of **3-Aminopropanethiol**, which are critical for planning its purification [1].

Property	Value
CAS Number	462-47-5
Molecular Formula	C ₃ H ₉ NS
Molecular Weight	91.18 g/mol
Boiling Point	151.4 °C (at 760 mmHg)
Density	0.951 g/cm ³
Flash Point	45.4 °C

Vacuum Distillation Setup and Workflow

Vacuum distillation is suitable for purifying **3-Aminopropanethiol**, as it allows for distillation at lower temperatures, reducing the risk of thermal decomposition for compounds with high boiling points or those that are thermally sensitive [2].

The following diagram outlines the general workflow for a vacuum distillation process.



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Frequently Asked Questions & Troubleshooting

Here are some common issues researchers might encounter, based on general vacuum distillation principles and the properties of the compound.

Q1: Why is my distillate yield low, and the process seems slow?

- **Possible Cause:** The applied vacuum may be insufficient, or the heating mantle temperature could be too low. The boiling point of a liquid drops under reduced pressure. If the vacuum is not strong enough, the compound won't vaporize efficiently at the set temperature [2].
- **Solution:**
 - Verify the vacuum pressure using a gauge. Compare the observed boiling point to the expected boiling point at that pressure using a temperature-pressure nomograph [2].
 - Check the entire system for vacuum leaks (see guide below).
 - Ensure that the heating bath temperature is appropriately set above the compound's boiling point at the achieved vacuum level.

Q2: The distillate appears discolored or contains impurities.

- **Possible Cause:** This is often due to **bumping** or violent boiling, which causes mechanical carry-over of non-volatile impurities. It can also occur if the distillation temperature is too high, leading to thermal decomposition of the product [2].
- **Solution:**
 - Introduce a boiling chip or a magnetic stirrer to ensure even boiling.
 - Reduce the heating rate to create a gentler boil.
 - If decomposition is suspected, use a lower bath temperature and a higher vacuum.

Q3: My system fails to hold a stable vacuum. What should I check? A systematic leak check is essential.

Follow this procedure:

- **Isolate Sections:** Close any stopcocks to isolate different parts of the setup (e.g., the distillation flask from the condenser and receiver).
- **Test with Vacuum Gauge:** Apply vacuum to one section at a time. If the pressure rises on the gauge, that section contains the leak.
- **Inspect Joints:** Check all glass joints for proper seating and apply a fresh layer of high-vacuum grease if necessary.

- **Check Hose Connections:** Ensure all vacuum hoses are snug and not cracked.
- **Use Solvent Test:** For very small leaks, carefully wipe a small amount of ether or acetone around suspected areas while under vacuum. A temporary stabilization of the vacuum gauge indicates the location of the leak.

Critical Safety Considerations

- **Thermal Stability:** Always be aware that **3-Aminopropanethiol** may be thermally sensitive. The primary advantage of vacuum distillation is to minimize the time the compound is exposed to high temperatures [2].
- **Glassware Integrity:** Always inspect glassware for scratches or cracks before applying a vacuum. Imperfections can lead to implosions. Wrapping glassware with tape is a recommended safety practice to contain shards in case of breakage [2].
- **Fire Hazard:** Note the **low flash point (45.4°C)** of **3-Aminopropanethiol** [1]. Ensure all electrical equipment is spark-proof and there are no open flames in the laboratory.

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References

1. - 3 | CAS#:462-47-5 | Chemsrvc aminopropanethiol [chemsrc.com]
2. - Wikipedia Vacuum distillation [en.wikipedia.org]

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